

The Dawn of Discovery: A Technical History of Branched-Chain Amino Acids

Author: BenchChem Technical Support Team. **Date:** December 2025

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A comprehensive technical guide detailing the discovery and history of the three proteinogenic branched-chain amino acids (BCAAs)—leucine, isoleucine, and valine—is now available for researchers, scientists, and drug development professionals. This guide provides an in-depth look at the foundational discoveries, early experimental protocols, and initial characterization of these essential amino acids that have become central to numerous fields of biomedical research.

The journey into the world of BCAAs began in the early 19th century, a period of burgeoning interest in the chemical composition of living matter. These early investigations, relying on rudimentary laboratory techniques, laid the groundwork for our modern understanding of protein structure and metabolism.

The Inaugural BCAA: Leucine

The first of the branched-chain amino acids to be identified was leucine. In 1819, the French chemist Joseph Louis Proust isolated a substance from fermented cheese which he named "oxide caséieux" (cheesy oxide).^{[1][2]} A year later, in 1820, Henri Braconnot, another French chemist, independently isolated a white crystalline substance from the acid hydrolysis of muscle fibers and wool.^{[1][2]} Observing its characteristic appearance, he named it leucine, derived from the Greek word "leukos," meaning white.^[1] It wasn't until later that the scientific community recognized that Proust's "oxide caséieux" and Braconnot's leucine were, in fact, the same compound.

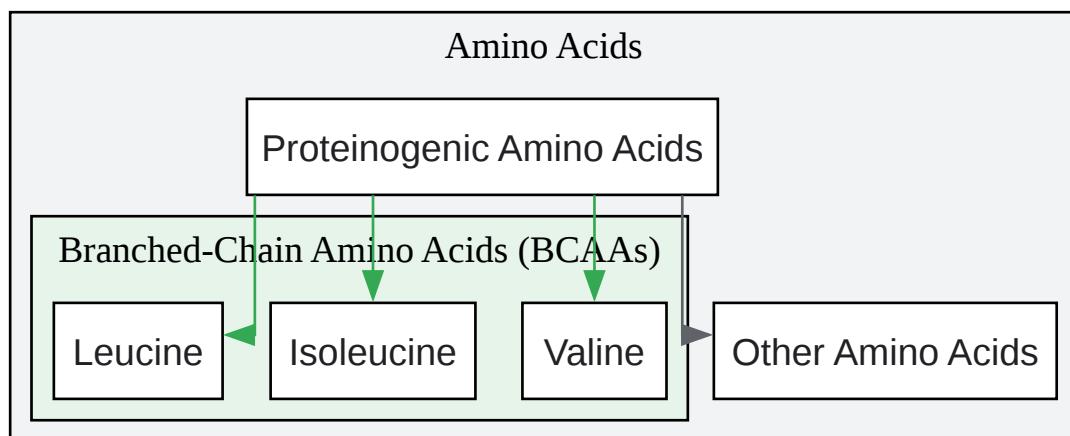
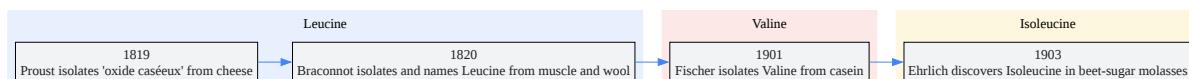
The Era of Protein Chemistry: Valine and Isoleucine

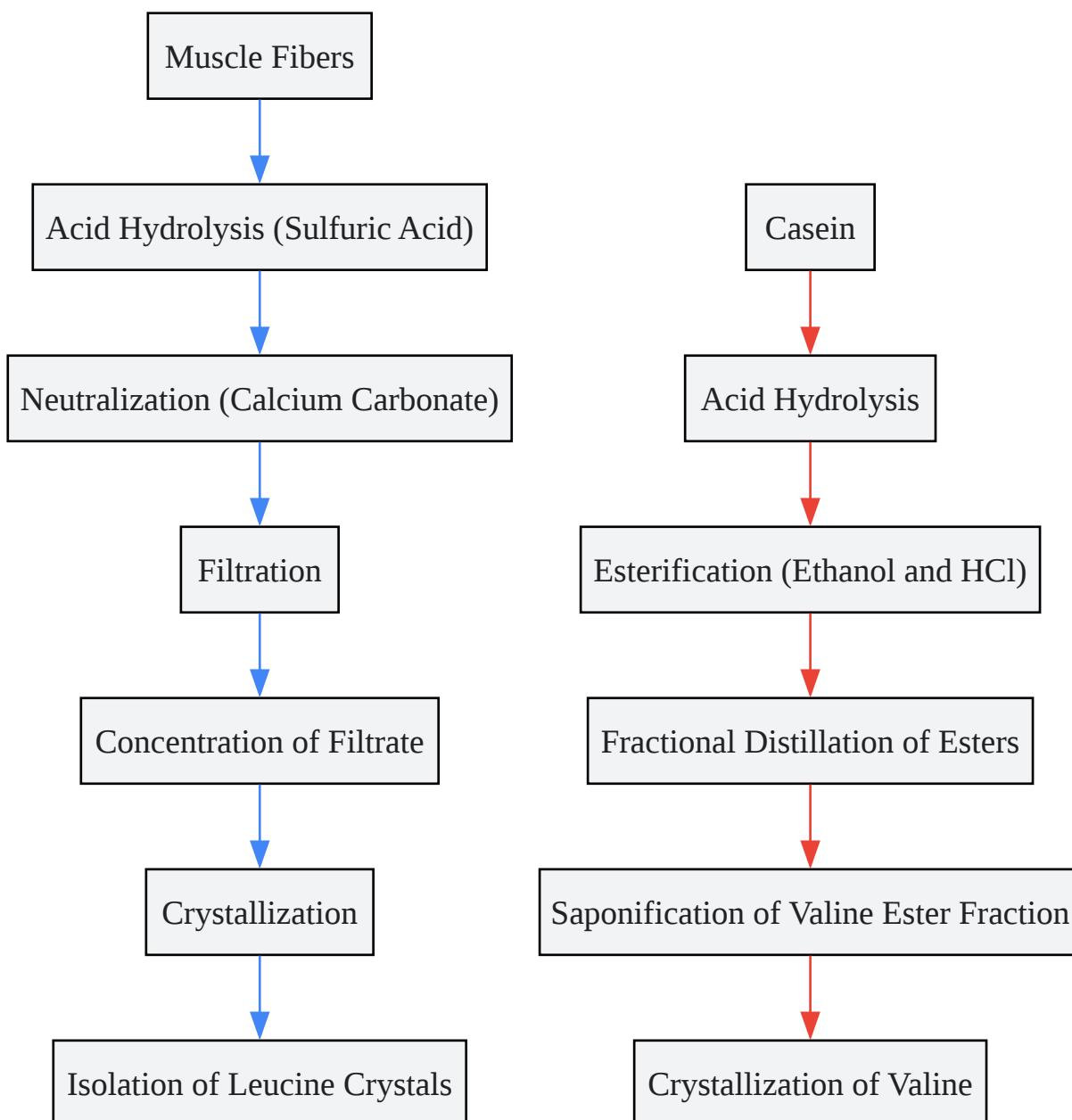
The turn of the 20th century marked a period of significant advancement in protein chemistry, largely driven by the pioneering work of the German chemist Hermann Emil Fischer. His systematic approach to the analysis of proteins led to the discovery of the final two BCAAs.

In 1901, while studying the hydrolysis products of casein, the primary protein in milk, Fischer isolated a new amino acid.^[3] He named it valine, a nod to its structural similarity to valeric acid, which is found in the valerian plant.^[3]

Just a few years later, in 1903, another German chemist, Felix Ehrlich, made the final BCAA discovery while investigating the composition of beet-sugar molasses. He identified an isomer of leucine, which he aptly named isoleucine.^[4]

This chronological progression of discovery is summarized in the timeline below.



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- To cite this document: BenchChem. [The Dawn of Discovery: A Technical History of Branched-Chain Amino Acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667756#discovery-and-history-of-branched-chain-amino-acids]

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